

# Comparison of linker stability: propoxy vs ethoxy benzoates

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## Compound of Interest

**Compound Name:** Methyl 4-(3-aminopropoxy)benzoate

**CAS No.:** 85873-34-3

**Cat. No.:** B3158526

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## Sources

- [1. Methyl 4-\(2-bromoethoxy\)benzoate | 56850-91-0 | Benchchem \[benchchem.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. KR20190038579A - A drug conjugate with a self-stabilizing linker having improved physicochemical properties - Google Patents \[patents.google.com\]](#)
- [4. JP2019524759A - Drug conjugates using self-stabilizing linkers with improved physiochemical properties - Google Patents \[patents.google.com\]](#)
- [5. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
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